Commercial Availability and Purity of 4-Chlorothiazole-5-carboxaldehyde

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Compound of Interest	
Compound Name:	*4-Chlorothiazole-5-carboxaldehyde*
CAS No.:	*104146-17-0*
Cat. No.:	*B008441*

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Technical Guide for Drug Development Professionals

Executive Summary

4-Chlorothiazole-5-carboxaldehyde (CAS: 104146-17-0) is a high-value heterocyclic building block used primarily in the development of pharmaceuticals targeting oncology and infectious diseases.[1] Its dual functionality—an electrophilic aldehyde at C5 and a nucleophilic substitution-ready chlorine at C4—makes it a versatile scaffold for library generation.[1]

Commercially, the compound is available from specialized fine chemical suppliers, typically in purities ranging from 95% to 98%. However, the synthesis pathways employed industrially introduce specific impurity profiles (regioisomers and over-reduced species) that can interfere with sensitive catalytic cross-coupling reactions. This guide provides a roadmap for sourcing, validating, and handling this compound to ensure experimental reproducibility.

Chemical Identity & Significance[1][2]

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Parameter	Detail
Chemical Name	4-Chlorothiazole-5-carboxaldehyde
CAS Number	104146-17-0
Molecular Formula	C_4H_2ClNOS
Molecular Weight	147.58 g/mol
Appearance	Pale yellow to tan solid (low melting point) or semi-solid
Solubility	Soluble in DCM, DMSO, Methanol; sparingly soluble in water
Key Reactivity	C5-Formyl condensation (Schiff base, reductive amination); C4-Chloro displacement (SNAr)

Medicinal Chemistry Role: The thiazole ring is a bioisostere for pyridine and is prevalent in kinase inhibitors (e.g., Dasatinib analogues). The C4-chlorine atom is particularly valuable as a "handle" for introducing diverse amines or aryl groups via palladium-catalyzed cross-coupling or nucleophilic aromatic substitution, while the C5-aldehyde serves as the attachment point for the scaffold's core.[1]

Commercial Landscape

The supply chain for **4-Chlorothiazole-5-carboxaldehyde** is characterized by a mix of catalog suppliers and custom synthesis houses.[1]

Supplier Tiers[1]

- Tier 1 (Global Distributors): Companies like Sigma-Aldrich (Merck), Combi-Blocks, and Enamine often list this compound.[1] They typically offer "Research Grade" (95-97%) suitable for early discovery.[1]
- Tier 2 (Bulk Manufacturers): Suppliers such as BLD Pharm and Ambeed provide larger quantities (10g – 1kg) with variable lead times.[1]

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- Tier 3 (Custom Synthesis): For GMP-grade or ultra-high purity (>99%), custom synthesis is often required due to the difficulty of removing specific regioisomers on a multi-kilo scale.[1]

Cost & Lead Time Analysis[1]

- Gram-Scale (1g - 5g): Readily available (In Stock).[1] Prices range from $80 - $150 per gram.[1]
- Bulk Scale (25g+): Often requires a lead time of 2-4 weeks.[1] Prices drop significantly to $20 - $40 per gram for larger orders.[1]

Synthesis & Impurity Profiling[1]

Understanding the industrial synthesis is crucial for predicting the "silent" impurities that standard HPLC methods might miss.

Dominant Industrial Route: Selective Dechlorination

The most scalable route involves the Vilsmeier-Haack formylation of 2,4-thiazolidinedione to yield 2,4-dichlorothiazole-5-carboxaldehyde, followed by selective hydrodechlorination to remove the more reactive chlorine at the C2 position.[1]

Impurity Genealogy[1]

- 2,4-Dichlorothiazole-5-carboxaldehyde (Starting Material): If the reduction is incomplete, this species remains.[1] It is structurally very similar and may co-elute in standard reverse-phase HPLC.[1]
- Thiazole-5-carboxaldehyde (Over-reduction): If the reduction is too aggressive, the C4-chlorine is also removed.[1] This impurity lacks the critical functional handle, leading to "dead-end" molecules in downstream library synthesis.[1]
- Regioisomers (2-Chlorothiazole-5-carboxaldehyde): Rare in this specific route but possible if the starting material rearranges or if an alternative synthesis (direct lithiation) is used.[1]

Synthesis Workflow Diagram[1]

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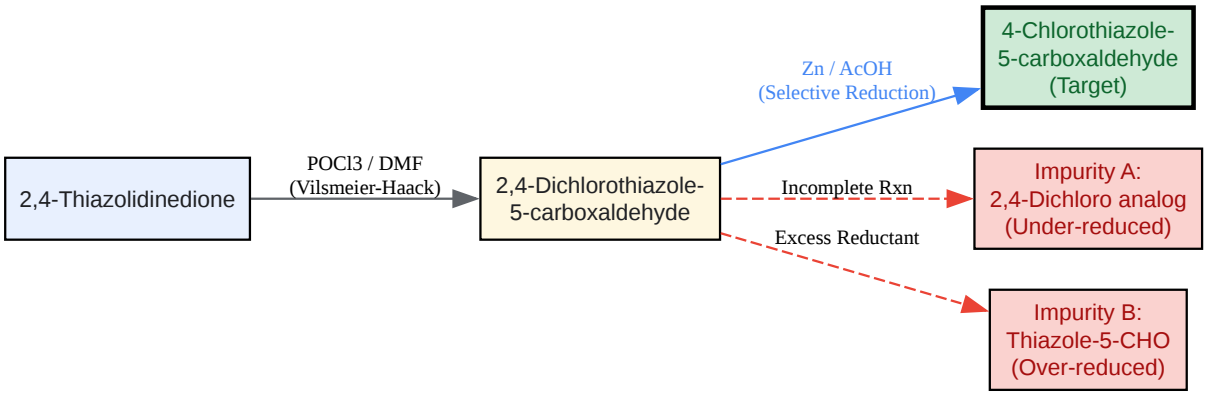

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Figure 1: Industrial synthesis pathway highlighting the origin of critical impurities.

Quality Control & Analytical Protocols

To ensure the integrity of your biological data, incoming batches must be validated against specific criteria. Relying solely on the Certificate of Analysis (CoA) is risky for critical path steps.

Recommended QC Workflow

Method	Purpose	Acceptance Criteria
^{1}H-NMR (DMSO-d_6)	Identity & Solvent check	Aldehyde proton (~10.0 ppm), Thiazole C2-H (~9.2 ppm).[1] No peaks for DMF/DCM >1%.[1]
HPLC (C18, 254 nm)	Purity & Impurity quantification	Purity >97% (Area). Single sharp peak.[1]
LC-MS	Confirm MW & Halogen pattern	$[M+H]^+$ = 148/150 (3:1 ratio for ^{35}Cl/^{37}Cl).[1]

Critical NMR Signals[1]

- Aldehyde (-CHO): Singlet at ~9.9 – 10.1 ppm.[1]
- Thiazole Ring Proton (C2-H): Singlet at ~9.0 – 9.4 ppm.[1]

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- Note: If you see a doublet or extra aromatic signals, suspect the presence of the des-chloro impurity (which has two ring protons).[1]

QC Decision Tree Diagram

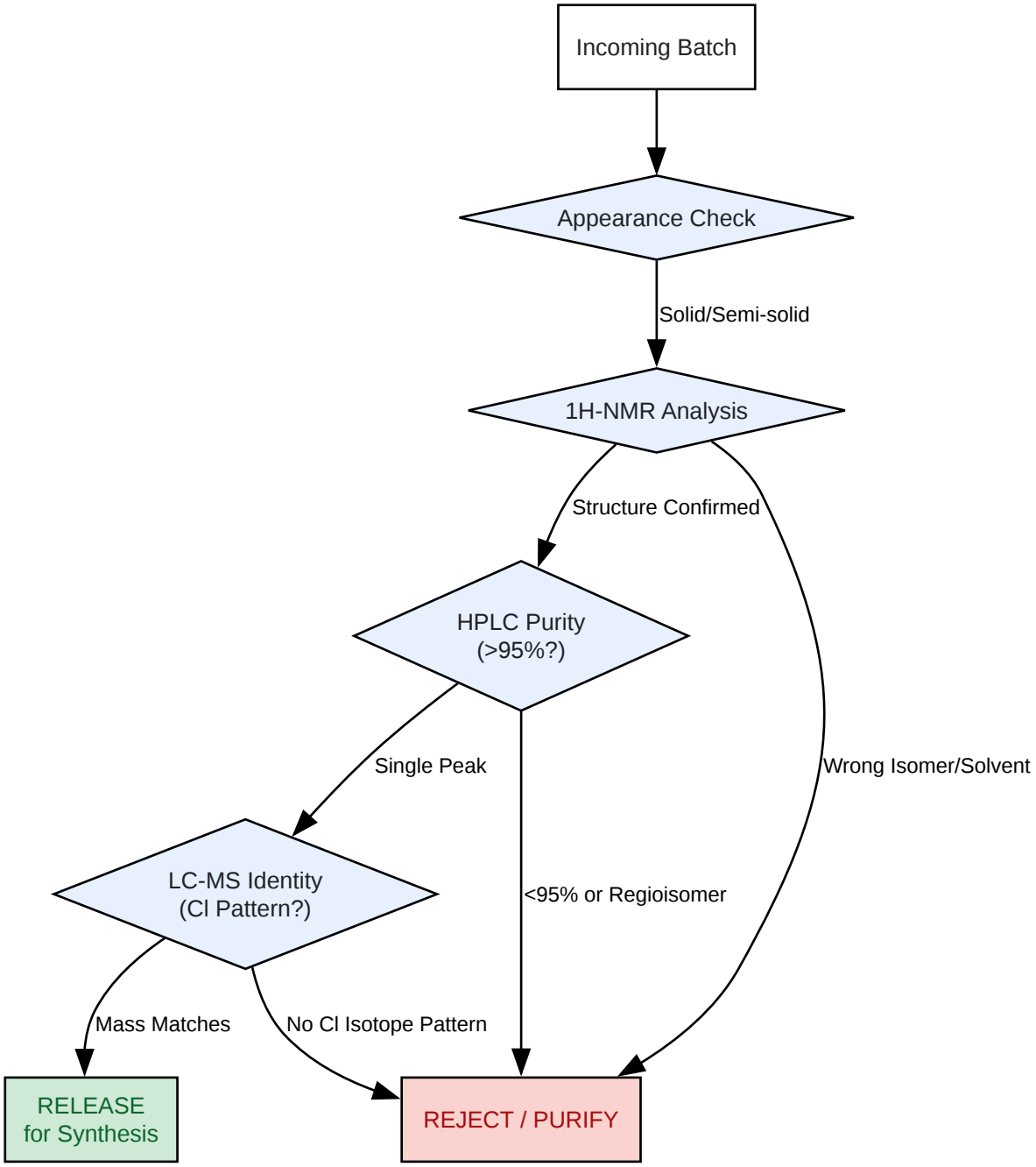

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Figure 2: Quality Control Decision Tree for validating commercial batches.

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Handling and Stability

- Oxidation Sensitivity: Like most heteroaromatic aldehydes, this compound is susceptible to air oxidation, forming 4-chlorothiazole-5-carboxylic acid.[1]
    - Indicator: The appearance of a white precipitate in the yellow oil/solid or a broad OH peak in NMR (10-12 ppm).[1]
- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). Long-term storage at -20°C is recommended to prevent dechlorination or oxidation.[1]
- Reactivity Warning: Avoid storage with strong nucleophiles (primary amines) or oxidizing agents.[1]

References

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Sources

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